

4-Aminobenzylamine chemical structure and molecular weight

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Compound of Interest

Compound Name: 4-Aminobenzylamine

Cat. No.: B048907

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An In-depth Technical Guide to 4-Aminobenzylamine

This guide provides a detailed overview of the chemical properties of **4-Aminobenzylamine**, a versatile aromatic amine utilized in various research and development applications. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

4-Aminobenzylamine, also known by its IUPAC name 4-(aminomethyl)aniline, is a primary amine with the chemical formula $C_7H_{10}N_2$.^{[1][2][3][4]} It is characterized by a benzene ring substituted with both an amino group and an aminomethyl group at para positions. This unique structure imparts it with specific chemical reactivity, making it a valuable building block in organic synthesis.

Quantitative Chemical Data

The fundamental quantitative data for **4-Aminobenzylamine** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C7H10N2[1][2][3][4]
Molecular Weight	122.17 g/mol [1][2][3][4][5]
IUPAC Name	4-(aminomethyl)aniline[2]
CAS Number	4403-71-8[1][2][3][5]
Linear Formula	H2NC6H4CH2NH2[5]

Chemical Structure Visualization

The two-dimensional chemical structure of **4-Aminobenzylamine** is depicted in the diagram below, illustrating the arrangement of its constituent atoms.

Figure 1. Chemical structure of **4-Aminobenzylamine**.

Synonyms: This compound is also referred to as 4-(Aminomethyl)aniline, p-Aminobenzylamine, and Toluene- α ,4-diamine.[3]

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